

Apiezon L Grease Technical Support Center: Minimizing Sample Contamination

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper use of Apiezon L grease to minimize sample contamination in sensitive experimental setups.

Frequently Asked Questions (FAQs)

Q1: What is Apiezon L grease and why is it recommended for high-vacuum applications?

Apiezon L is a silicone-free and halogen-free hydrocarbon grease designed for use in ultra-high vacuum systems.^{[1][2]} Its extremely low vapor pressure and resistance to "creep" or "carry over" make it ideal for applications where sample contamination is a concern, such as in mass spectrometry and infrared spectroscopy.^{[1][2][3]} Unlike silicone-based greases, Apiezon L does not tend to travel from the application area, which significantly reduces the risk of interference with analytical instruments.^{[1][3]}

Q2: What are the key properties of Apiezon L grease?

Apiezon L grease exhibits several properties that make it suitable for demanding scientific applications. These include:

- **Ultra-Low Vapor Pressure:** It has a vapor pressure of 7×10^{-11} Torr at 20°C, making it suitable for ultra-high vacuum conditions.^{[2][4]}

- **Silicone and Halogen-Free:** Its composition prevents the contamination issues commonly associated with silicone-based products.[\[1\]](#)[\[5\]](#)
- **"Gettering" Action:** Apiezon L grease has a unique ability to absorb greasy or chemical impurities from metal and glass surfaces, a property known as "gettering".[\[1\]](#)[\[6\]](#)
- **Radiation Resistance:** It shows good resistance to radiation, maintaining its properties even after exposure to significant doses.[\[2\]](#)[\[6\]](#)
- **Excellent Lubrication:** It provides effective lubrication for ground glass joints and other moving parts in vacuum systems.[\[1\]](#)[\[7\]](#)

Q3: What materials are compatible and incompatible with Apiezon L grease?

Apiezon L grease is compatible with a wide range of O-ring materials, including Viton, silicone, nitrile (with >30% nitrile content), nylon, polyurethane, polyethylene, and polypropylene.[\[2\]](#) However, due to its hydrocarbon base, it is not compatible with EPDM (ethylene propylene diene M-class rubber), EPR (ethylene propylene rubber), Butyl rubber, and PVC seals.[\[2\]](#) Using incompatible materials can lead to swelling or degradation of the seals, causing leaks and potential system contamination.[\[8\]](#)

Troubleshooting Guides

Issue 1: I suspect my sample is contaminated with Apiezon L grease. How can I confirm this?

If you suspect contamination in your analytical results, particularly in techniques like mass spectrometry, look for characteristic hydrocarbon signatures. Long-chain hydrocarbons from the grease may appear as a series of peaks with repeating mass units.[\[9\]](#) To confirm the source, you can analyze a small amount of Apiezon L grease directly using a suitable technique (e.g., GC-MS) to obtain a reference spectrum.

Issue 2: My vacuum system is not reaching the expected pressure after applying Apiezon L grease.

This could be due to a few reasons:

- Too much grease: Applying an excessive amount of grease can trap air and lead to outgassing, preventing the system from reaching a high vacuum.[3][10]
- Improper application: An uneven application of grease can create channels for air to leak into the system.[10]
- Contaminated grease: If the grease has been exposed to air for an extended period, it may have absorbed volatile compounds, which will then outgas in the vacuum system.

Solution: Disassemble the joint, thoroughly clean the surfaces, and reapply a minimal, even layer of fresh Apiezon L grease.

Data Presentation

Property	Value	Reference
Vapor Pressure @ 20°C	7×10^{-11} Torr	[2][4]
Typical Working Temperature Range	10 to 30°C	[4][6]
Outgassing Characteristics (ASTM E595)	<1% TML, <0.1% CVCM	[4][6]
Relative Density @ 20°C	0.896	[4][11]
Radiation Resistance	Yes	[2][6]

Experimental Protocols

Protocol 1: Proper Application of Apiezon L Grease to a Ground Glass Joint

This protocol describes the correct procedure for applying Apiezon L grease to a standard taper ground glass joint to ensure a vacuum-tight seal with minimal risk of contamination.

- Surface Preparation: Ensure both the male and female ground glass surfaces are meticulously clean and dry.[10] Wipe the surfaces with a lint-free cloth dampened with a suitable solvent (e.g., hexane or toluene) to remove any old grease or other residues.

- **Grease Application:** Using a clean spatula or a lint-free applicator, apply a small, thin bead of Apiezon L grease around the upper part of the male joint.^{[12][13]} Avoid applying grease near the opening of the joint to prevent it from coming into contact with the sample or solvent.^[13]
- **Assembling the Joint:** Gently insert the male joint into the female joint and rotate them against each other to spread the grease evenly.^{[10][13]} A properly greased joint will appear transparent and uniform, without any streaks or air bubbles.^[13]
- **Inspection and Cleanup:** Visually inspect the joint to ensure a complete seal.^[10] Wipe away any excess grease that has been squeezed out of the joint using a clean, lint-free cloth.^[10]

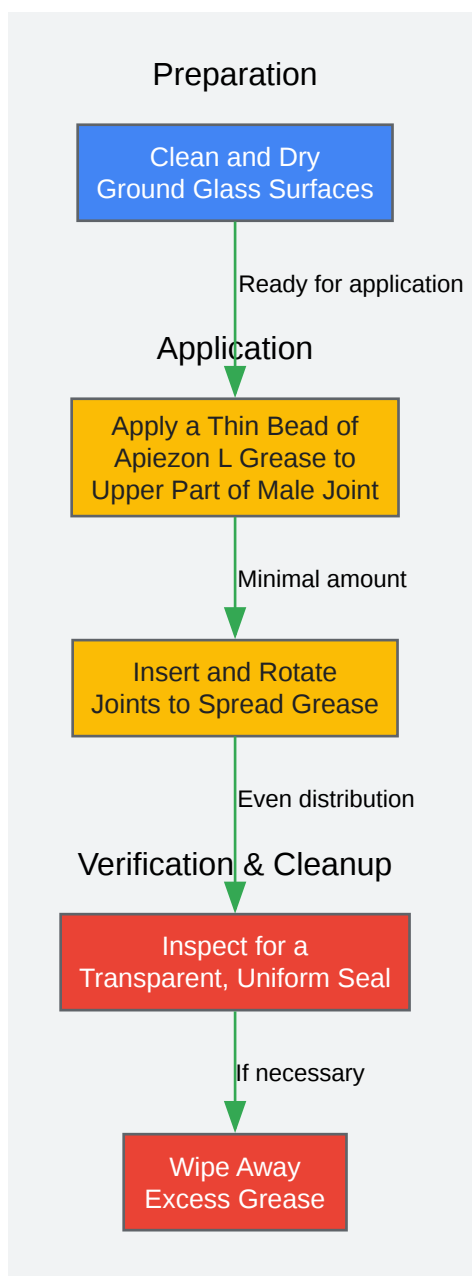
Protocol 2: Cleaning and Removal of Apiezon L Grease

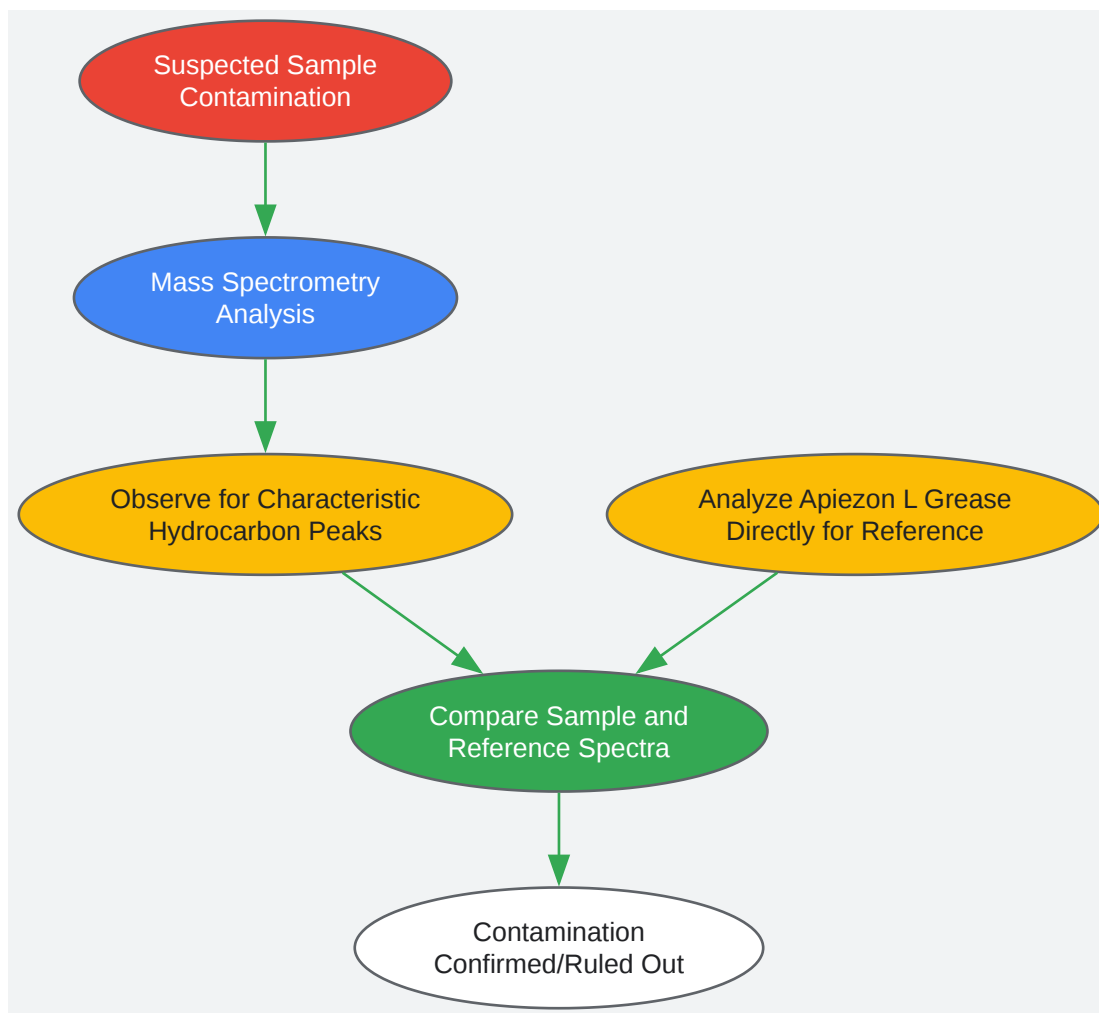
This protocol outlines the steps for the complete removal of Apiezon L grease from glassware and other components.

- **Initial Removal:** Wipe off the excess grease with a clean, soft, lint-free cloth.^[6]
- **Solvent Cleaning:** Wash the components with an aromatic hydrocarbon solvent such as toluene or xylene to dissolve the remaining grease residue.^{[1][6]} For a more environmentally friendly option, limonene can be used.^{[1][6]}
- **Final Rinse:** After the solvent wash, clean the components with warm, soapy water to remove any residual solvent and grease.^[6]
- **Drying:** Thoroughly rinse with deionized water and dry the components completely before reassembly.

Note: Apiezon L grease is not soluble in alcohols (like ethanol or IPA) or ketones (like acetone), so these should not be used for cleaning.^[6]

Visualizations





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